

Application Notes: High-Purity (Z)-Non-6-en-1-ol in Organic Synthesis

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Compound of Interest

Compound Name: (Z)-Non-6-en-1-ol

Cat. No.: B15600035

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Abstract

(Z)-Non-6-en-1-ol is a high-value alkenyl alcohol utilized as a key starting material and intermediate in advanced organic synthesis. Its primary applications lie in the synthesis of insect pheromones for sustainable agriculture and as a component in the flavor and fragrance industry.^{[1][2]} This document provides detailed application notes, physicochemical properties, and standardized protocols for the use of high-purity **(Z)-Non-6-en-1-ol** in common synthetic transformations.

Physicochemical Properties

High-purity **(Z)-Non-6-en-1-ol** is a colorless to pale yellow liquid characterized by a distinct, powerful melon-like odor.^{[1][3][4]} Its properties are critical for its application as a volatile organic compound in chemical ecology and for ensuring predictable reactivity in synthesis.^[1]

Property	Value	Reference
IUPAC Name	(Z)-non-6-en-1-ol	[1]
Synonyms	cis-6-Nonen-1-ol	[1]
CAS Number	35854-86-5	[1]
Molecular Formula	C ₉ H ₁₈ O	[1]
Molecular Weight	142.24 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	115.0 °C @ 20.00 mm Hg	[3][4]
Density	0.840 - 0.851 g/cm ³ @ 25 °C	[1][3]
Refractive Index	1.448 - 1.450 @ 20.00 °C	[1]
Solubility	Soluble in alcohol, fixed oils; Insoluble in water	[1][4]
Odor Profile	Fresh green melon, waxy, cucumber, honeydew	[3]

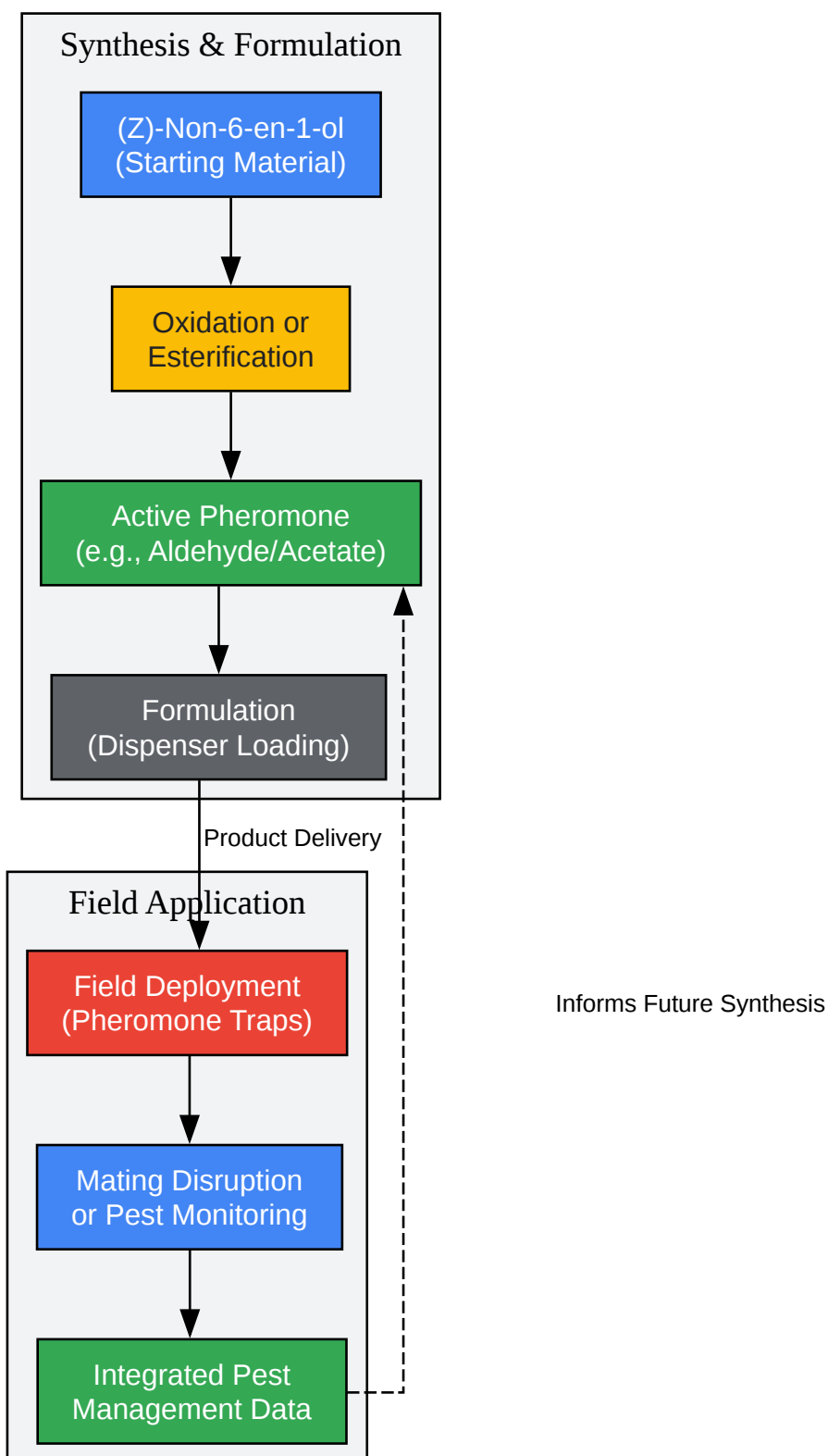
Applications in Organic Synthesis

(Z)-Non-6-en-1-ol serves as a versatile C₉ building block. The cis-alkene geometry and the primary alcohol functionality allow for a range of selective transformations.

- **Pheromone Synthesis:** The majority of lepidopteran sex pheromones are straight-chain alcohols, aldehydes, or acetates containing one or more double bonds.[5] **(Z)-Non-6-en-1-ol** is a direct precursor to several such compounds. It can be oxidized to the corresponding aldehyde, (Z)-non-6-enal (a component of muskmelon aroma), or esterified to form acetates, which are common pheromone components.[5][6] Synthetic pheromones are crucial for developing environmentally benign pest management strategies.[7][8]
- **Flavor & Fragrance Chemistry:** The potent melon and cucumber aroma of **(Z)-Non-6-en-1-ol** and its derivatives makes them valuable ingredients in the formulation of flavors and

fragrances.[3] Synthetic protocols originating from this alcohol allow for the creation of unique scent and taste profiles.

Below is a logical workflow for the utilization of **(Z)-Non-6-en-1-ol** in the development of an insect pheromone-based pest management product.





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